

Dihydrogen Phosphite: Chemical Identity and Properties

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Compound of Interest

Compound Name: Dihydrogen phosphite

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Dihydrogen phosphite is an inorganic anion derived from the deprotonation of phosphorous acid. It is a key intermediate in various chemical processes and plays a role in the chemistry of phosphorus compounds. This guide provides the fundamental chemical formula and molecular weight of the **dihydrogen phosphite** ion.

Chemical Formula and Molecular Weight

The essential properties of the **dihydrogen phosphite** ion are summarized in the table below.

Property	Value	Citation
Chemical Formula	H_2PO_3^-	[1][2]
Molecular Weight	80.988 g/mol	[1]
Alternate Formula	$\text{H}_2\text{O}_3\text{P}^-$	[1]

Dihydrogen phosphite is the conjugate base of phosphorous acid.[1] The ion consists of a central phosphorus atom bonded to oxygen and hydrogen atoms. While the term can refer to the anion itself, it is also found in various salts, such as sodium **dihydrogen phosphite** (NaH_2PO_3) and potassium **dihydrogen phosphite** (KH_2PO_3).[3][4]

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References

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